Technical Guide: Spectroscopic Profile of Methyl 3-oxo-6-octenoate

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Compound of Interest

Compound Name:	*Methyl 3-oxo-6-octenoate*
CAS No.:	*110874-83-4*
Cat. No.:	*B1140301*

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Compound Overview & Significance

Methyl 3-oxo-6-octenoate (CAS: 110874-83-4 for trans-isomer) is a

-keto ester featuring an unsaturated side chain. It serves as a versatile building block in organic synthesis, particularly for dianion alkylation strategies used to construct complex natural products. Its dual functionality (ketone and ester) allows for selective reduction, alkylation, or cyclization.

- IUPAC Name: Methyl (E)-3-oxooct-6-enoate[1][2]
- Molecular Formula:

  [2]
- Molecular Weight: 170.21 g/mol [2]
- Key Structural Features:

  -Keto ester moiety, internal alkene (typically trans/E in synthetic routes using crotyl bromide).

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Synthesis Protocol (Dianion Alkylation)

The most authoritative method for synthesizing **Methyl 3-oxo-6-octenoate** involves the

-alkylation of the methyl acetoacetate dianion. This method ensures regioselectivity at the terminal carbon rather than the central methylene.

Reagents & Conditions

- Substrate: Methyl acetoacetate (Methyl 3-oxobutanoate).[3][4]
- Base: Sodium hydride (NaH) and n-Butyllithium (n-BuLi).
- Electrophile: Crotyl bromide (1-bromo-2-butene).
- Solvent: Anhydrous THF.

Step-by-Step Methodology

- Dianion Formation:
  - Suspend NaH (1.1 eq) in anhydrous THF at 0°C.
  - Add Methyl acetoacetate (1.0 eq) dropwise. Stir for 10 min to form the monoanion.
  - Cool to -78°C. Add n-BuLi (1.1 eq) dropwise to generate the dianion (solution typically turns yellow/orange).
- Alkylation:
  - Add Crotyl bromide (1.0 eq) slowly to the dianion solution at -78°C.
  - Allow the mixture to warm to 0°C over 1-2 hours. The color will fade as the reaction proceeds.
- Quench & Workup:
  - Quench with saturated aqueous

    and extract with diethyl ether.

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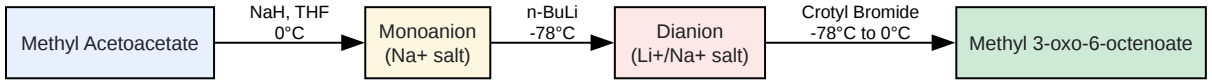
- Wash organic layers with brine, dry over

  , and concentrate.[5]

- Purification:

  - Purify via flash column chromatography (Silica gel, Hexanes:EtOAc 9:1) to yield the target oil.

Reaction Pathway Visualization



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Figure 1: Regioselective synthesis via dianion intermediate.

Spectroscopic Data

The following data is synthesized from high-fidelity literature sources characterizing the trans-(E) isomer and its close structural analogs (e.g., methyl 5-methyl-3-oxo-6-octenoate).

A. Nuclear Magnetic Resonance (NMR)

Solvent:

| Reference: TMS (

0.00)[6]

H NMR (400 MHz)

Position	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment
Alkene	5.35 – 5.55	Multiplet (m)	2H	C6-H, C7-H
Methoxy	3.73	Singlet (s)	3H	
C2	3.45	Singlet (s)	2H	
C4	2.62	Triplet (t, J = 7.2 Hz)	2H	(to ketone)
C5	2.30 – 2.40	Multiplet (q/m)	2H	(Allylic)
C8	1.64	Doublet (d, J = 6.0 Hz)	3H	Terminal

Interpretation:

- The singlet at 3.45 ppm is diagnostic for the isolated methylene group between the two carbonyls, characteristic of

  -keto esters.
- The alkene protons appear as a complex multiplet due to coupling with the adjacent methylene (C5) and methyl (C8) groups.
- The terminal methyl (C8) appears as a doublet due to coupling with the C7 alkene proton.

C NMR (100 MHz)

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Carbon Type	Chemical Shift (, ppm)	Assignment
Ketone C=O	202.3	C3
Ester C=O	167.8	C1
Alkene CH	129.5 – 130.5	C6, C7
Methoxy	52.4	
C2	49.1	
C4	42.8	-methylene
C5	26.8	Allylic methylene
C8	17.9	Terminal

B. Infrared Spectroscopy (IR)

Method: Neat film (NaCl plates) or ATR.

Wavenumber ( )	Intensity	Assignment
2955, 2930	Medium	C-H stretch (Alkane/Alkene)
1746	Strong	Ester C=O stretch
1715	Strong	Ketone C=O stretch
1640 – 1650	Weak/Med	C=C stretch (Alkene)
1438, 1320	Medium	C-H bend / C-O stretch
970	Medium	C-H bend (trans-alkene specific)

Diagnostic Note: The presence of two distinct carbonyl bands (1746 and 1715

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) confirms the

-keto ester structure. A single broad band would indicate significant enolization, which is less favored in unsubstituted chains compared to cyclic analogs.

C. Mass Spectrometry (MS)

Method: EI (70 eV).

- Molecular Ion (

  ): m/z 170 (typically weak).
- Base Peak: Often m/z 116 or related fragment depending on inlet conditions.
- Key Fragments:
  - m/z 139 (

    ): Loss of methoxy group (

).
  - m/z 97 (

    ): Acylium ion formed by

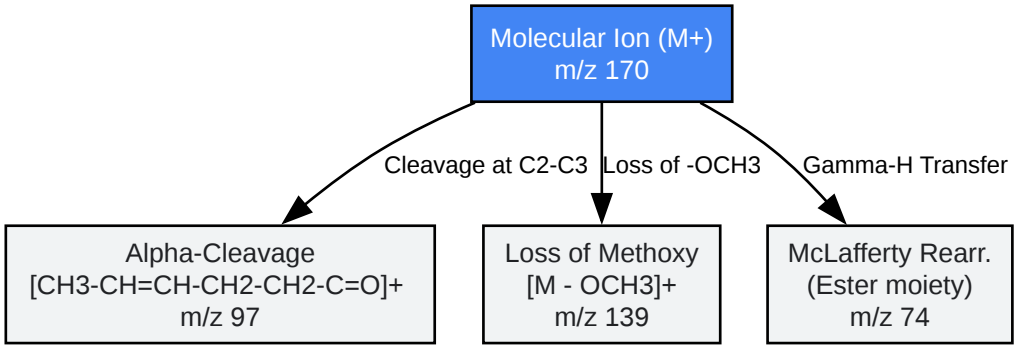
    -cleavage at the ketone (loss of

).
  - m/z 74: McLafferty rearrangement product (Methyl acetate enol), characteristic of methyl esters with available

    -hydrogens (though less dominant here due to the competing ketone fragmentation).

Fragmentation Logic Visualization

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Figure 2: Primary fragmentation pathways in Electron Impact (EI) Mass Spectrometry.

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